

Unveiling Dihydrosesamin: A Technical Guide to its Discovery and Scientific Journey

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Compound of Interest

Compound Name: Dihydrosesamin

Cat. No.: B1153223

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This technical guide provides a comprehensive overview of the discovery, historical research, and biological activities of **dihydrosesamin**, a lignan natural product. Tailored for researchers, scientists, and professionals in drug development, this document delves into the initial isolation, structural elucidation, and subsequent investigations into its pharmacological potential. All quantitative data are presented in structured tables for clarity, and key experimental protocols and signaling pathways are detailed and visualized.

Discovery and Historical Context

Dihydrosesamin, a furofuran-class lignan, was first identified as a natural product isolated from the plant *Haplophyllum bucharicum*. The pioneering work on the chemical constituents of *Haplophyllum* species by researchers such as Bessonova and Tashkhodzhaev was instrumental in the discovery and characterization of this compound. While a singular "discovery" paper is not readily identifiable, the body of their work in the latter half of the 20th century laid the foundation for our understanding of **dihydrosesamin**.

The initial structural elucidation of **dihydrosesamin** was achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), which are standard methods for characterizing novel chemical entities. Further confirmation of its absolute stereochemistry was likely accomplished through X-ray crystallography.

Physicochemical Properties

Dihydrosesamin possesses the molecular formula $C_{20}H_{20}O_6$ and a molecular weight of 356.37 g/mol. A summary of its key physicochemical properties is provided in Table 1.

| Property | Value | Source |
|-------------------|---|-----------------|
| Molecular Formula | $C_{20}H_{20}O_6$ | PubChem |
| Molecular Weight | 356.37 g/mol | PubChem |
| CAS Number | 83708-70-7 | PubChem |
| Appearance | Powder | BOC Sciences[1] |
| Purity | ≥ 97.5% (commercially available) | BOC Sciences[1] |
| IUPAC Name | [(2S,3R,4R)-2-(1,3-benzodioxol-5-yl)-4-(1,3-benzodioxol-5-ylmethyl)oxolan-3-yl]methanol | PubChem[2] |

Experimental Protocols

Isolation from *Haplophyllum bucharicum*

While the original detailed protocol requires retrieval from specific historical publications, a general methodology for the isolation of lignans from plant material can be outlined.

Experimental Workflow for Lignan Isolation



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Caption: Generalized workflow for the isolation of **dihydrosesamin**.

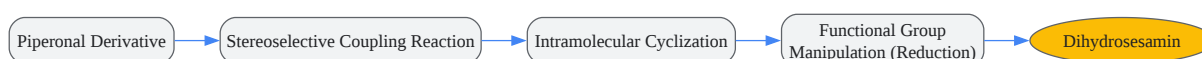
Protocol:

- **Extraction:** The dried and powdered aerial parts of *Haplophyllum bucharicum* are subjected to exhaustive extraction with a suitable organic solvent, such as methanol or ethanol, at room temperature.
- **Fractionation:** The resulting crude extract is concentrated under reduced pressure and then partitioned successively with solvents of increasing polarity, for instance, n-hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- **Chromatographic Separation:** The fraction enriched with lignans (typically the chloroform or ethyl acetate fraction) is subjected to column chromatography over silica gel. Elution is performed with a gradient of solvents, such as a mixture of hexane and ethyl acetate, to separate the different components.
- **Purification:** Fractions containing **dihydrosesamin**, as identified by thin-layer chromatography (TLC), are pooled and further purified using techniques like preparative HPLC or recrystallization to yield the pure compound.
- **Characterization:** The structure of the isolated **dihydrosesamin** is confirmed by spectroscopic methods including ^1H -NMR, ^{13}C -NMR, and mass spectrometry, and by comparison with published data.

Chemical Synthesis

The total synthesis of **dihydrosesamin** and its analogs provides a means to produce larger quantities for biological studies and to create derivatives with potentially enhanced activities. While a specific, detailed protocol for **dihydrosesamin**'s total synthesis is not available in the provided search results, a general synthetic strategy for furofuran lignans can be conceptualized.

Conceptual Synthetic Pathway for Dihydrosesamin



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Caption: A conceptual synthetic route to **dihydrosesamin**.

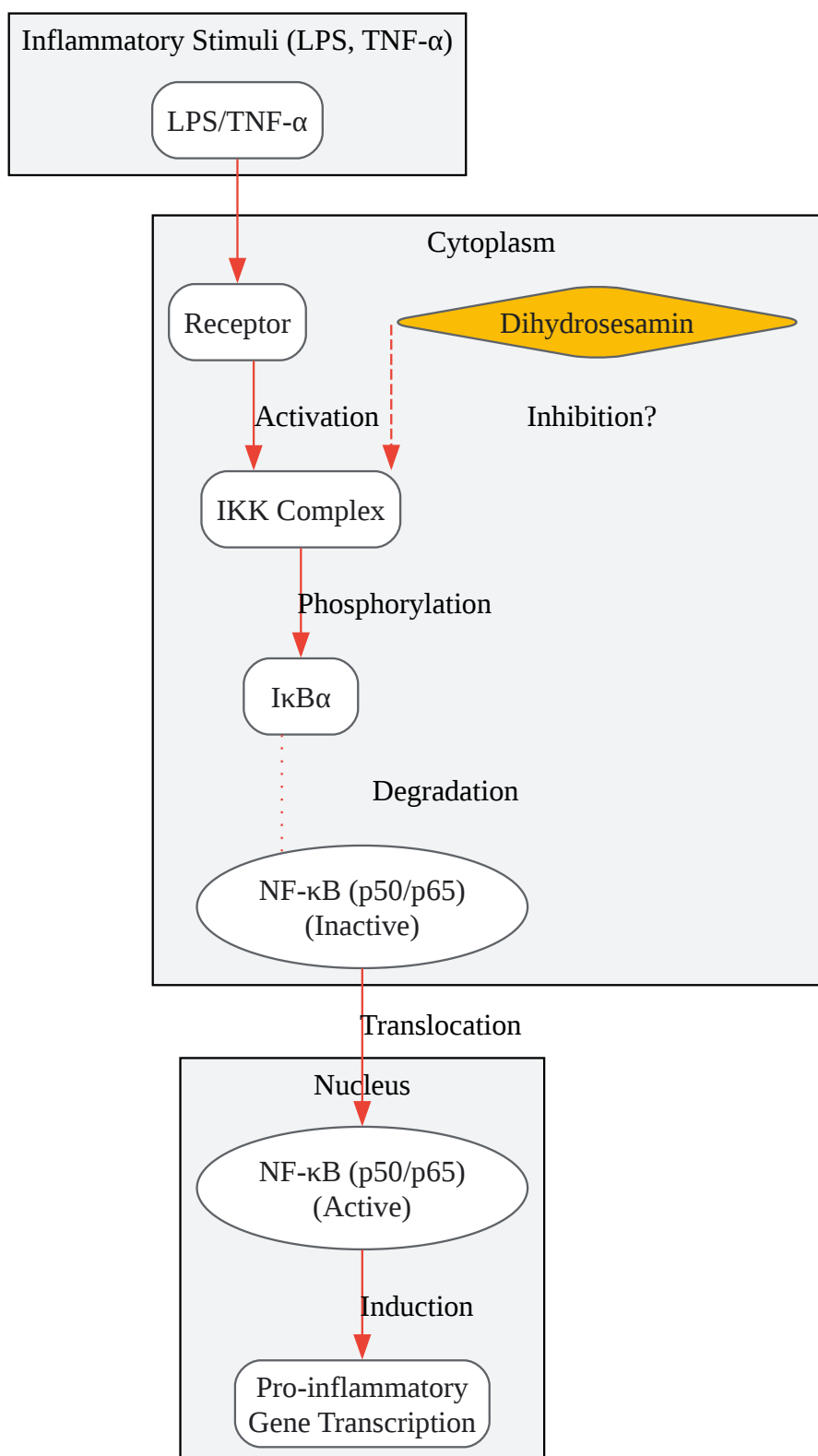
Biological Activities and Signaling Pathways

Dihydrosesamin has been investigated for a range of biological activities, with a particular focus on its potential as an anti-inflammatory and anti-cancer agent.

Anti-inflammatory Activity

Lignans, as a class of compounds, are known to possess anti-inflammatory properties. Studies on compounds structurally related to **dihydrosesamin** suggest that it may exert its anti-inflammatory effects through the inhibition of key inflammatory mediators. A plausible mechanism of action is the modulation of the Nuclear Factor-kappa B (NF-κB) signaling pathway.^{[3][4]}

NF-κB Signaling Pathway and Potential Inhibition by **Dihydrosesamin**



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